

# Application Notes & Protocols: Polycaprolactone (PCL) in Long-Acting Injectable Drug Formulations

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Policapram

CAS No.: 25038-54-4

Cat. No.: B3422259

[Get Quote](#)

## Introduction: The Role of Polycaprolactone in Sustained Drug Delivery

Polycaprolactone (PCL) is a biodegradable and biocompatible aliphatic polyester that has garnered significant attention for a range of biomedical applications, including tissue engineering and, notably, as a key excipient in long-acting injectable (LAI) drug formulations.<sup>[1]</sup><sup>[2]</sup> Approved by the U.S. Food and Drug Administration (FDA) for specific medical devices and drug delivery systems, PCL is recognized for its slow degradation kinetics, which makes it exceptionally well-suited for developing controlled-release parenteral systems designed to deliver therapeutics over extended periods—from weeks to several months.<sup>[1]</sup><sup>[3]</sup>

The primary advantage of PCL in LAIs lies in its ability to form a stable, biocompatible matrix that encapsulates a therapeutic agent, protecting it from premature degradation and enabling a sustained release profile.<sup>[4]</sup> This reduces the frequency of administration, which can significantly improve patient compliance and therapeutic outcomes for chronic conditions. Furthermore, its high permeability to a variety of drug molecules and its capacity to be blended

or copolymerized allows for the fine-tuning of its physicochemical properties to meet specific therapeutic needs.[1][5]

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the application of PCL in LAI formulations. It covers the critical material attributes of PCL, details various formulation strategies, provides step-by-step protocols for preparation and characterization, and discusses the underlying scientific principles that govern the performance of these advanced drug delivery systems.

## Critical Material Attributes of Polycaprolactone (PCL)

The performance of a PCL-based LAI is intrinsically linked to the specific grade of the polymer used. Understanding these attributes is paramount for rational formulation design.

### Physicochemical Properties

PCL is a semi-crystalline polymer, and its degree of crystallinity is influenced by its molecular weight.[5] This property, along with its hydrophobicity, is a key determinant of its slow degradation rate.[2] The degradation of PCL in vivo occurs primarily through the hydrolysis of its ester linkages, a process that is significantly slower compared to other polyesters like polylactic acid (PLA) and poly(lactic-co-glycolic acid) (PLGA).[6][7] This slow degradation profile is ideal for indications requiring very long-term drug delivery.[8]

The low melting point of PCL (around 60°C) facilitates its processing with heat-sensitive biologic drugs and allows for various manufacturing techniques.[9] PCL is soluble in a range of organic solvents such as chloroform, dichloromethane, and toluene, and slightly soluble in acetone and ethyl acetate, which is a critical consideration for solvent-based formulation processes.[10]

### Biocompatibility and Biodegradation

PCL is well-regarded for its excellent biocompatibility.[11] Upon degradation, it breaks down into  $\epsilon$ -caproic acid, which is metabolized and eliminated from the body through the citric acid cycle.[12] The degradation process is a two-stage phenomenon involving non-enzymatic random hydrolytic cleavage of ester bonds, followed by intracellular degradation of lower

molecular weight fragments.[7] In vivo, enzymatic activity can also contribute to surface erosion of the PCL matrix.[6][13] The slow degradation rate, which can span from months to a few years depending on the molecular weight and environmental conditions, is a defining feature of PCL-based delivery systems.[8][13]

Table 1: Key Physicochemical Properties of Polycaprolactone (PCL) for LAI Formulations

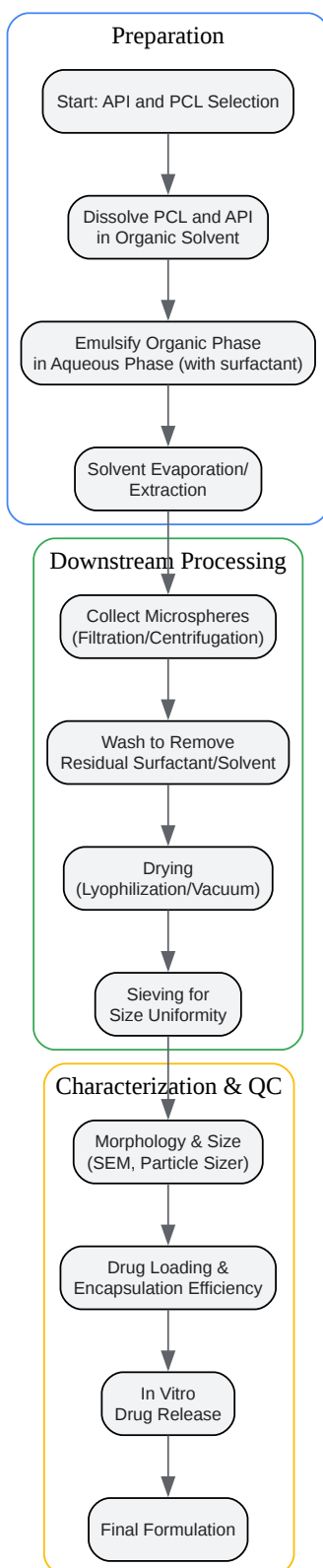
| Property                   | Typical Range/Value                                                                       | Significance in LAI Formulations                                                                                                         |
|----------------------------|-------------------------------------------------------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------|
| Molecular Weight (Mn)      | 10,000 - 80,000 g/mol                                                                     | Directly influences degradation rate, mechanical strength, and viscosity of the polymer solution. Higher MW leads to slower degradation. |
| Melting Temperature (Tm)   | 59 - 64 °C                                                                                | Allows for processing at relatively low temperatures, which is advantageous for heat-sensitive drugs.                                    |
| Glass Transition Temp (Tg) | ~ -60 °C                                                                                  | The low Tg means PCL is in a rubbery state at physiological temperature, imparting flexibility to the implant.                           |
| Crystallinity              | Variable (dependent on MW)                                                                | Affects the rate of water penetration and subsequent hydrolysis, thereby influencing the drug release and degradation rate.[2]           |
| Solubility                 | Soluble in chlorinated solvents, toluene; slightly soluble in acetone, ethyl acetate.[10] | Critical for selecting appropriate solvents in emulsion, nanoprecipitation, and in-situ forming implant preparation methods.[14][15]     |

# Formulation Strategies for PCL-Based Long-Acting Injectables

Several formulation strategies can be employed to develop PCL-based LAIs, each with its own set of advantages and challenges. The choice of formulation depends on the desired release profile, the physicochemical properties of the drug, and the intended therapeutic application.

## PCL Microspheres

PCL microspheres are spherical microparticles, typically ranging from 1 to 1000  $\mu\text{m}$  in diameter, that encapsulate the active pharmaceutical ingredient (API).<sup>[16]</sup> They are one of the most common approaches for LAIs. The drug release from microspheres is governed by a combination of diffusion through the polymer matrix, erosion of the polymer, and degradation of the polymer matrix.



[Click to download full resolution via product page](#)

Caption: Workflow for PCL microsphere preparation and characterization.

This protocol describes a common method for preparing PCL microspheres.[16][17]

#### Materials:

- Polycaprolactone (PCL), molecular weight 45,000 g/mol
- Active Pharmaceutical Ingredient (API)
- Dichloromethane (DCM) or Chloroform (organic solvent)[16]
- Polyvinyl alcohol (PVA), 3 wt% aqueous solution (surfactant)[16]
- Deionized water

#### Equipment:

- Homogenizer (e.g., rotor-stator or high-pressure)
- Magnetic stirrer with hotplate
- Filtration apparatus or centrifuge
- Freeze-dryer or vacuum oven
- Sieves of appropriate mesh size

#### Procedure:

- Organic Phase Preparation: Dissolve a specific amount of PCL and API in the organic solvent (e.g., 5 wt% PCL in DCM).[16] Ensure complete dissolution. The drug-to-polymer ratio will determine the theoretical drug loading.
- Aqueous Phase Preparation: Prepare the aqueous PVA solution (e.g., 3 wt% in deionized water).[16]
- Emulsification: Add the organic phase dropwise to the aqueous phase while homogenizing at a controlled speed (e.g., 350-1500 rpm) for a defined period (e.g., 3 hours).[16] The

homogenization speed is a critical parameter that influences the final particle size of the microspheres.

- **Solvent Evaporation:** Transfer the resulting emulsion to a larger beaker and stir gently at room temperature for an extended period (e.g., 15 hours) to allow for the evaporation of the organic solvent.[\[16\]](#) This step solidifies the microspheres.
- **Collection and Washing:** Collect the hardened microspheres by filtration or centrifugation. Wash the collected microspheres multiple times with deionized water to remove residual PVA and un-encapsulated drug.
- **Drying:** Dry the washed microspheres, for example, by freeze-drying or in a vacuum oven at a temperature below the melting point of PCL.
- **Sieving:** Sieve the dried microspheres to obtain a uniform particle size distribution suitable for injection.

## In-Situ Forming Implants (ISFIs)

ISFIs are injectable liquid formulations that solidify or precipitate upon injection into the body to form a solid or semi-solid drug depot.[\[18\]](#)[\[19\]](#) This approach avoids the complex manufacturing process of microspheres. A typical PCL-based ISFI consists of the polymer dissolved in a biocompatible organic solvent, into which the drug is either dissolved or suspended.[\[20\]](#) After subcutaneous or intramuscular injection, the solvent diffuses away and is replaced by aqueous body fluids, causing the PCL to precipitate and form a solid implant that entraps the drug.[\[18\]](#)

Materials:

- Polycaprolactone (PCL)
- Biocompatible solvent (e.g., N-Methyl-2-pyrrolidone (NMP), Dimethyl sulfoxide (DMSO))
- Active Pharmaceutical Ingredient (API)

Equipment:

- Vortex mixer

- Syringes and needles (e.g., 23G or 25G)[18]

#### Procedure:

- **Polymer Dissolution:** Dissolve PCL in the selected biocompatible solvent to the desired concentration (e.g., 100 mg PCL in 400  $\mu$ L NMP).[18] This may require gentle heating or vortexing.
- **Drug Incorporation:** Add the API to the polymer solution. The API can be either dissolved to form a solution or dispersed to form a suspension.
- **Homogenization:** Ensure the drug is uniformly distributed in the polymer solution by vortexing or gentle mixing.
- **Sterilization:** The final formulation can be sterilized by methods that do not degrade the polymer or drug, such as gamma irradiation or aseptic filtration of the components before mixing.[9][21]

## Characterization of PCL-Based LAI Formulations

Thorough characterization is essential to ensure the quality, safety, and efficacy of PCL-based LAIs.

Table 2: Key Characterization Techniques for PCL-Based LAIs



| Parameter                                 | Technique(s)                                                                 | Purpose                                                                                                                                                              |
|-------------------------------------------|------------------------------------------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Particle Size and Morphology              | Scanning Electron Microscopy (SEM), Laser Diffraction Particle Size Analysis | To visualize the shape and surface texture of microspheres/nanoparticles and to determine their size distribution, which affects injectability and release kinetics. |
| Drug Loading and Encapsulation Efficiency | HPLC, UV-Vis Spectrophotometry                                               | To quantify the amount of drug encapsulated within the polymer matrix.                                                                                               |
| In Vitro Drug Release                     | USP Apparatus 4 (Flow-Through Cell), Dialysis methods                        | To determine the rate and extent of drug release from the formulation under simulated physiological conditions. <a href="#">[22]</a>                                 |
| Polymer Molecular Weight                  | Gel Permeation Chromatography (GPC) / Size Exclusion Chromatography (SEC)    | To assess any changes in the polymer's molecular weight during formulation and sterilization, and to monitor its degradation over time.                              |
| Thermal Properties                        | Differential Scanning Calorimetry (DSC)                                      | To determine the physical state of the drug (crystalline or amorphous) within the PCL matrix and to assess the thermal properties of the polymer.                    |
| Injectability                             | Texture Analyzer, Syringeability tests                                       | To measure the force required to inject the formulation through a needle of a specific gauge, ensuring ease of administration.                                       |

## Protocol: Determination of Drug Loading and Encapsulation Efficiency

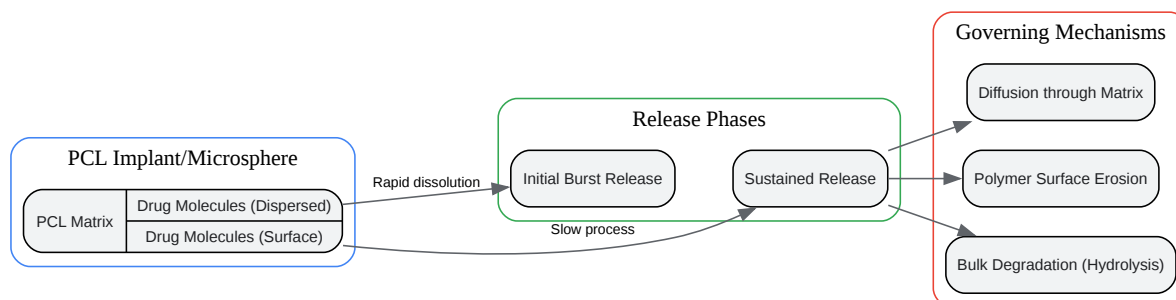
- Sample Preparation: Accurately weigh a small amount of the PCL microspheres.
- Drug Extraction: Dissolve the microspheres in a suitable solvent that dissolves both the PCL and the drug (e.g., DCM).
- Precipitation of Polymer: Add a non-solvent for PCL (but in which the drug is soluble, e.g., acetonitrile) to precipitate the polymer.
- Separation: Centrifuge the mixture to pellet the precipitated PCL.
- Quantification: Analyze the supernatant for drug content using a validated analytical method like HPLC or UV-Vis spectrophotometry.
- Calculation:
  - Drug Loading (%) = (Mass of drug in microspheres / Mass of microspheres) x 100
  - Encapsulation Efficiency (%) = (Actual drug loading / Theoretical drug loading) x 100

## Drug Release Kinetics and In Vitro-In Vivo Correlation (IVIVC)

The release of a drug from a PCL matrix is a complex process that can be described by various mathematical models (e.g., Zero-order, First-order, Higuchi, Korsmeyer-Peppas).<sup>[23][24]</sup> The release profile is typically characterized by an initial burst release followed by a sustained release phase. The initial burst is due to the rapid release of drug adsorbed on the surface of the microspheres or located in the outer layers of the matrix. The sustained release phase is governed by the slow diffusion of the drug through the PCL matrix and the gradual degradation of the polymer.<sup>[23]</sup>

Establishing an in vitro-in vivo correlation (IVIVC) is a critical aspect of LAI development.<sup>[25]</sup> <sup>[26]</sup> A strong IVIVC allows the in vitro release data to serve as a surrogate for in vivo performance, which can streamline formulation development and support regulatory submissions.<sup>[22]</sup> Level A IVIVC, a point-to-point correlation, is the most desirable.<sup>[22][27]</sup>

However, developing a meaningful IVIVC for LAIs is challenging due to the complexity of the in vivo environment and the long duration of drug release.[25]



[Click to download full resolution via product page](#)

Caption: Mechanisms governing drug release from a PCL matrix.

## Sterilization of PCL-Based Formulations

Terminal sterilization of PCL-based LAIs is a critical step, but it presents challenges due to the heat sensitivity of PCL and many APIs.[9] Autoclaving is not suitable as the high temperatures would melt the polymer.[28] Ethylene oxide can be used, but residual vapors are a concern.[9][21] Gamma irradiation is a commonly studied method for sterilizing PCL-based devices.[9][21][29] However, it can cause chain scission and a reduction in the molecular weight of the polymer, which could alter the drug release and degradation profiles.[8] The sterilization dose must be carefully validated to ensure sterility without compromising the product's performance and stability.[9] Aseptic processing is another viable option, especially for sensitive biologics.

## Conclusion

Polycaprolactone is a versatile and valuable polymer for the development of long-acting injectable formulations. Its slow degradation rate, excellent biocompatibility, and tunable properties make it an ideal candidate for achieving sustained drug delivery over extended periods. By carefully selecting the PCL grade and the appropriate formulation strategy—be it

microspheres, in-situ forming implants, or nanoparticles—researchers can design LAIs with tailored release profiles to meet a wide range of therapeutic needs. The protocols and characterization techniques outlined in this guide provide a solid foundation for the rational design and development of robust and effective PCL-based LAI drug products.

## References

- PCL/PEG Copolymeric Nanoparticles: Potential Nanoplatforms for Anticancer Agent Delivery. Bentham Science Publishers. (2011-07-01).
- Application Note: Synthesis of Polycaprolactone (PCL) Nanoparticles for Targeted Drug Delivery. Benchchem.
- [The mechanism of degradation for the absorbable biomaterials poly(epsilon-caprolactone) in vitro and in vivo]. PubMed.
- Recent Advances in Nanoparticle Development for Drug Delivery: A Comprehensive Review of Polycaprolactone-Based Multi-Arm Architectures. MDPI.
- PCL Nanoparticles: Advanced Drug Delivery Systems. NINGBO INNO PHARMCHEM CO.,LTD.
- Recent Advances in Polycaprolactones for Anticancer Drug Delivery. PMC - NIH. (2023-07-19).
- Polycaprolactone Thin-Film Drug Delivery Systems: Empirical and Predictive Models for Device Design. NIH.
- Advances in PCL, PLA, and PLGA-Based Technologies for Anticancer Drug Delivery. MDPI.
- Biodegradable Polycaprolactone Nanoparticles Based Drug Delivery Systems: A Short Review. Biosciences Biotechnology Research Asia. (2018-09-25).
- Preparation of hollow PCL microspheres by o/w single emulsion-solvent evaporation method in the presence of graphene nanopowders. (2020-10-23).
- Drug Release Kinetics and Transport Mechanisms of Non-degradable and Degradable Polymeric Delivery Systems. NIH.
- Physicochemical properties of PCL colloids influence particle...
- Gamma Irradiation Processing on 3D PCL Devices—A Preliminary Biocompatibility Assessment. PMC - PubMed Central.
- Electrospun polycaprolactone (PCL)
- An injectable in situ crosslinkable platform for ultra-long-acting delivery of hydrophilic therapeutics.
- Influence of Polycaprolactone Concentration and Solvent Type on the Dimensions and Morphology of Electrospayed Particles. PMC - NIH. (2023-03-06).
- Release kinetics and regression curves for (a) PCL and (b) 50/50 Lu/PCL.
- Influence of Solvent Selection in the Electrospaying Process of Polycaprolactone. MDPI.

- The in vivo degradation, absorption and excretion of PCL-based implant.
- PCL Microspheres | Custom Preparation Services - Formul
- Release kinetic models of PCL/SIL nanofiber mats; (a) zero order, (b)...
- Degradation and in vivo evaluation of polycaprolactone, poly( $\epsilon$ -caprolactone-co-L-lactide), and poly-L-lactic acid as scaffold sealant polymers for murine tissue-engineered vascular grafts. NIH. (2019-07-25).
- What are the good solvents for PCL?
- Electrospun Polycaprolactone (PCL) Degradation: An In Vitro and In Vivo Study. PMC - NIH. (2022-08-19).
- In situ forming implants: selection of the most suitable polymer for the administr
- Impact of Drug Load on Release Kinetics of a Meloxicam PCL M
- Preparation of hollow PCL microspheres by o/w single emulsion-solvent evaporation method in the presence of graphene nanopowders. Express Polymer Letters.
- In vitro-in vivo correlation (IVIVC) development for long-acting injectable drug products based on poly(lactide-co-glycolide). PubMed. (2025-01-10).
- Phosphatidylcholine (PCL) fortified nano-phytopharmaceuticals for improvement of therapeutic efficacy. PMC - NIH.
- Preparation and characterization of microspheres based on blend of poly(lactic acid) and poly( $\epsilon$ -caprolactone) with poly(vinyl alcohol) as emulsifier. Arabian Journal of Chemistry.
- Impact of Various Sterilization and Disinfection Techniques on Electrospun Poly- $\epsilon$ -caprolactone. PMC - NIH. (2020-04-07).
- Methods of Sterilization for Controlled Release Injectable and Implantable Prepar
- Nanofiber Based Approaches for Enhancement of Solubility and Bioavailability of BCS class II Drugs-A Comprehensive Review. International Journal of Pharmaceutical Sciences and Nanotechnology(IJPSN). (2025-12-31).
- In vitro - in vivo correlation (IVIVC) development for long-acting injectable drug products based on poly(lactide. Kinam Park. (2024-11-19).
- Make microspheres through emulsion-solvent evaporation method.
- Long-acting injectable in situ forming implants: Impact of polymer
- Long-acting injectable in situ forming biodegradable implants comprising non-steroid anti-inflammatory drugs. UConn Flintbox. (2022-04-13).
- Preparation and Evaluation of Poly ( $\epsilon$ -caprolactone) Nanoparticles-in-Microparticles by W/O/W Emulsion Method.
- Impact of Various Sterilization and Disinfection Techniques on Electrospun Poly- $\epsilon$ -caprolactone | ACS Omega.
- Long-acting injectable in situ forming implants: Impact of polymer
- The solvent chosen for the manufacturing of electrospun polycaprolactone scaffolds influences cell behavior of lung cancer cells.

- Effect of different solvents on poly(caprolactone) (PCL) electrospun nonwoven membranes. (2025-08-05).
- In vitro–in vivo correlation from lactide-co-glycolide polymeric dosage forms. PMC.
- In vitro in vivo correlations (IVIVC)
- Effects of different sterilization methods on the physico-chemical and bioresponsive properties of plasma-treated polycaprolactone films. Sigma-Aldrich - Merck Millipore. (2017-01-25).
- Development of In Vitro-In Vivo Correlations for Long-Acting Injectable Suspensions | Request PDF.
- Long-lasting Controlled-release Microspheres Technology.
- Lanreotide long-acting injection microsphere preparation and preparation method thereof (2011). Shiqiao Li. SciSpace.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. Advances in PCL, PLA, and PLGA-Based Technologies for Anticancer Drug Delivery](#) [mdpi.com]
- [3. Electrospun polycaprolactone \(PCL\) degradation: An in vitro and in vivo study](#) [iconline.ipleiria.pt]
- [4. Biodegradable Polycaprolactone Nanoparticles Based Drug Delivery Systems: A Short Review – Biosciences Biotechnology Research Asia](#) [biotech-asia.org]
- [5. Recent Advances in Polycaprolactones for Anticancer Drug Delivery - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [6. \[The mechanism of degradation for the absorbable biomaterials poly\(epsilon-caprolactone\) in vitro and in vivo\] - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [7. Degradation and in vivo evaluation of polycaprolactone, poly\(ε-caprolactone-co-L-lactide\), and poly-L-lactic acid as scaffold sealant polymers for murine tissue-engineered vascular grafts - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [8. researchgate.net](#) [researchgate.net]

- 9. Gamma Irradiation Processing on 3D PCL Devices—A Preliminary Biocompatibility Assessment - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 11. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 12. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 13. Electrospun Polycaprolactone (PCL) Degradation: An In Vitro and In Vivo Study - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 14. Influence of Polycaprolactone Concentration and Solvent Type on the Dimensions and Morphology of Electrospayed Particles - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 15. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 16. [expresspolymlett.com](https://expresspolymlett.com) [[expresspolymlett.com](https://expresspolymlett.com)]
- 17. Express Polymer Letters [[expresspolymlett.com](https://expresspolymlett.com)]
- 18. [dialnet.unirioja.es](https://dialnet.unirioja.es) [[dialnet.unirioja.es](https://dialnet.unirioja.es)]
- 19. [uconn.flintbox.com](https://uconn.flintbox.com) [[uconn.flintbox.com](https://uconn.flintbox.com)]
- 20. Long-acting injectable in situ forming implants: Impact of polymer attributes and API - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 21. Impact of Various Sterilization and Disinfection Techniques on Electrospun Poly-ε-caprolactone - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 22. In vitro–in vivo correlation from lactide-co-glycolide polymeric dosage forms - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 23. Drug Release Kinetics and Transport Mechanisms of Non-degradable and Degradable Polymeric Delivery Systems - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 24. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 25. In vitro-in vivo correlation (IVIVC) development for long-acting injectable drug products based on poly(lactide-co-glycolide) - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 26. [kinampark.com](https://kinampark.com) [[kinampark.com](https://kinampark.com)]
- 27. [iovs.arvojournals.org](https://iovs.arvojournals.org) [[iovs.arvojournals.org](https://iovs.arvojournals.org)]
- 28. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 29. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- To cite this document: BenchChem. [Application Notes & Protocols: Polycaprolactone (PCL) in Long-Acting Injectable Drug Formulations]. BenchChem, [2026]. [Online PDF]. Available

at: [<https://www.benchchem.com/product/b3422259/docs#application-notes-protocols-polycaprolactone-pcl-in-long-acting-injectable-drug-formulations>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)